

# BPIQ-I protocol optimization

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bpiq-i

CAS No.: 174709-30-9

Cat. No.: S578945

Get Quote

## BPIQ-I Compound Overview

**BPIQ-I** (also known as PD 159121) is a potent and ATP-competitive inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase [1] [2]. Its primary documented mechanism is inhibiting EGFR activity, which shows anti-proliferative effects in various cancer cell lines [1] [2]. The chemical structure is  $C_{16}H_{12}BrN_5$ , it has a molecular weight of 354.20 g/mol, and the CAS registry number is 174709-30-9 [1] [2].

## Experimental Data & Protocols

The table below summarizes the key experimental findings for **BPIQ-I** from the search results:

Property / Parameter	Details
Molecular Weight	354.20 g/mol [1]
CAS Number	174709-30-9 [1] [2]
Molecular Formula	$C_{16}H_{12}BrN_5$ [1] [2]
Biological Target	EGFR Tyrosine Kinase [1] [2]

Property / Parameter	Details
Mechanism	ATP-competitive inhibitor [1]
Primary Assay	Cell viability assay (WST-8) after 3-day incubation [1]
Reported EC <sub>50</sub> (SKOV-3 cells)	6.5 µM [1]
Other Cell Lines Tested	A-431, MDA-MB-468, U-87, MDA-MB-231 [1]

**Example Protocol: Cell Viability Assay** This is a generalized protocol based on the methods used to generate the data above [1].

- **Cell Plating:** Plate cells (e.g., SKOV-3, A-431) at a density of  $5 \times 10^3$  cells per well in a 96-well plate.
- **Incubation:** Incubate the plates for 24 hours.
- **Compound Treatment:** Treat the cells with **BPIQ-I** across a concentration range (e.g., 0-50 µM). Include a vehicle control (0 µM).
- **Incubation with Compound:** Incubate the cells with the compound for 72 hours.
- **Viability Measurement:** Add the WST-8 reagent to each well. Measure the absorbance at 490 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability and the half-maximal effective concentration (EC<sub>50</sub>).

## Frequently Asked Questions

**What is the primary application of BPIQ-I in research?** **BPIQ-I** is used in preclinical research to study EGFR-driven signaling pathways and to investigate the anti-proliferative effects of EGFR inhibition on various cancer cell lines [1] [2].

**Which cell lines are most sensitive to BPIQ-I?** Based on the available data, the SKOV-3 cell line (likely ovarian cancer) was the most sensitive among those tested, with an EC<sub>50</sub> of 6.5 µM. Other lines like MDA-MB-468 showed moderate sensitivity (EC<sub>50</sub> of 30 µM) [1].

**Is BPIQ-I suitable for in vivo studies?** The search results do not provide specific data on **BPIQ-I**'s use in animal models. You would need to consult specialized pharmacological databases or primary literature for pharmacokinetic and in vivo efficacy data.

## Troubleshooting Common Scenarios

### Low Potency or Efficacy:

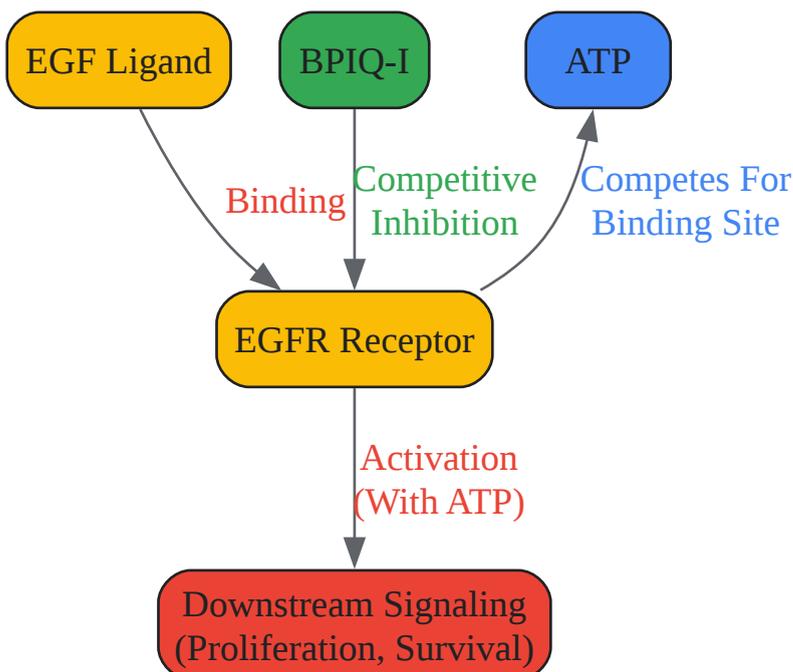
- **Check Solubility and Storage:** **BPIQ-I** should be stored as recommended by the supplier. Use appropriate solvents (like DMSO) for stock solutions and ensure the final concentration of the solvent in your assay does not affect cell viability.
- **Verify Cell Line Models:** Ensure you are using cell lines with documented EGFR expression or dependency, as efficacy is highly context-dependent [3].

### High Background in Controls:

- **Optimize Assay Conditions:** Ensure the vehicle control (e.g., DMSO) is properly matched in all wells. Confirm that the cell seeding density is optimal for the 72-hour incubation period to prevent over-confluence.

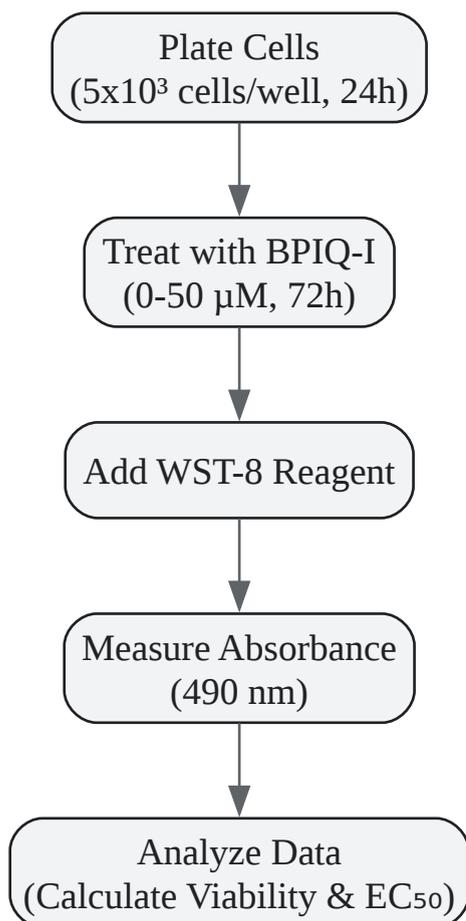
## Signaling Pathway & Workflow Visualizations

The following diagrams, created with Graphviz, illustrate the proposed mechanism of **BPIQ-I** and a general experimental workflow.



[Click to download full resolution via product page](#)

Diagram 1: Proposed Mechanism of **BPIQ-I** as a competitive EGFR tyrosine kinase inhibitor. **BPIQ-I** and ATP compete for the binding site on the EGFR, thereby inhibiting the activation of downstream signaling pathways that lead to cell proliferation and survival [1] [2] [3].



[Click to download full resolution via product page](#)

Diagram 2: General workflow for a cell viability assay using **BPIQ-I**, based on the cited methodology [1].

I hope this structured information provides a solid starting point for your work with **BPIQ-I**.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. medchemexpress.com/ bpiq - i .html [medchemexpress.com]
2. - BPIQ | CAS 174709-30-9 | SCBT - Santa Cruz Biotechnology I [scbt.com]
3. Innovating Glioma Therapy Using Secretions from ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [BPIQ-I protocol optimization]. Smolecule, [2026]. [Online PDF].  
Available at: [<https://www.smolecule.com/products/b578945#bpiq-i-protocol-optimization>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)